

anilazine bioaccumulation potential compared alternatives

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Compound Focus: Anilazine

CAS No.: 101-05-3

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Anilazine Properties and Bioaccumulation Potential

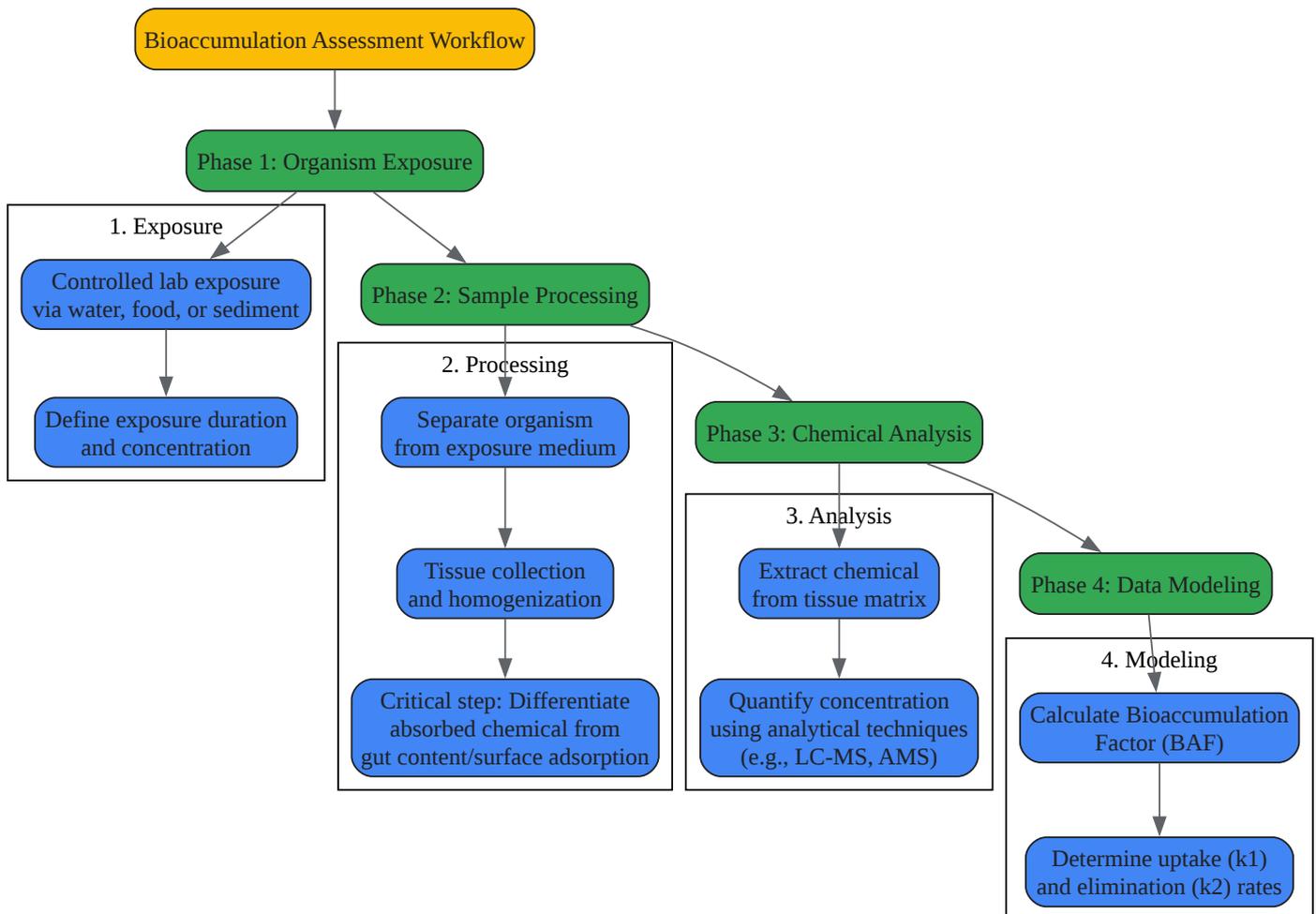
The following table summarizes key data for **anilazine**, which is classified as an obsolete triazine fungicide [1].

Property	Value for Anilazine	Interpretation & Relevance to Bioaccumulation
Log P (Octanol-Water Partition Coefficient)	3.02 [1]	Suggests a high potential for bioaccumulation . Substances with Log P > 3 are often considered to have a significant tendency to accumulate in fatty tissues [1].
Water Solubility	8 mg/L at 20°C [1]	Low water solubility and a high Log P are correlated, reinforcing the bioaccumulation potential.
Soil DT ₅₀ (Aerobic)	1 day [1]	Classified as non-persistent in soil. This indicates that while the chemical structure has a high affinity for lipids, it may not persist long-term in the environment.

Property	Value for Anilazine	Interpretation & Relevance to Bioaccumulation
Toxicity to Aquatic Life	Very toxic; classified as Acute Aquatic Toxicity Category 1 and Chronic Aquatic Toxicity Category 1 [2].	The stated concern for bioaccumulation is directly linked to this high toxicity for aquatic organisms [1].

Experimental Protocols for Bioaccumulation Assessment

While specific protocols for **anilazine** were not found, robust bioaccumulation studies for chemicals like it follow standardized methodologies. The workflow below outlines the key phases of such an assessment.



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Key methodological considerations for each phase include [3]:

- **Exposure (Phase 1):** Studies can be designed to model different scenarios, such as chronic low-dose (environmental) or acute high-dose (accidental) exposure. The dose level can significantly

impact pharmacokinetics and must be carefully considered [4].

- **Sample Processing (Phase 2):** A critical and often challenging step is to rigorously separate the test organisms from the suspended chemical in the exposure medium. Failure to do so can lead to a significant overestimation of bioaccumulation. For multicellular organisms, it is also essential to differentiate between the chemical adsorbed to the external surface or present in the digestive tract and the amount that has been absorbed into the organism's tissues [3].
- **Chemical Analysis (Phase 3):** Sensitive techniques like **Liquid Chromatography-Mass Spectrometry (LC-MS)** or **Accelerator Mass Spectrometry (AMS)** are required to detect and quantify the chemical and its metabolites in complex biological tissues. AMS is particularly valuable for measuring chemicals at environmentally relevant (very low) concentrations [4].
- **Data Modeling (Phase 4):** The **Bioaccumulation Factor (BAF)** is a key metric, calculated as the ratio of the chemical concentration in the organism to its concentration in the exposure medium (e.g., water, food) [3]. Kinetic modeling of uptake and elimination rates provides a deeper understanding of the bioaccumulation process.

Suggestions for Finding Comparative Data

The available data provides a foundation for understanding **anilazine**'s profile but is insufficient for a full comparative guide. To build a more complete analysis, you could:

- **Consult Regulatory Databases:** Search the U.S. EPA's ECOTOX Knowledgebase or the Pesticide Properties Database (PPDB) for bioaccumulation studies on modern fungicides.
- **Review Scientific Literature:** Look for review articles that perform meta-analyses on the environmental fate and ecotoxicity of different fungicide classes.
- **Analyze by Chemical Group:** Compare **anilazine** (a triazine) with fungicides from other groups (e.g., strobilurins, azoles, SDHIs) which may have different Log P values and modes of degradation.

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References

1. (Ref: ENT 26 058) Anilazine [sitem.herts.ac.uk]
2. Anilazine | C₉H₅Cl₃N₄ | 692313 | 101-05-3 [hpc-standards.us]

3. PMC Search Update [pmc.ncbi.nlm.nih.gov]

4. Comparative Pharmacokinetics of High and Low Doses ... [pmc.ncbi.nlm.nih.gov]

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